

# optimizing concentration of 2-Chloro-6-methyl-benzamidine hydrochloride

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## Compound of Interest

Compound Name: 2-Chloro-6-methyl-benzamidine hydrochloride

Cat. No.: B1457857

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## Technical Support Center: 2-Chloro-6-methyl-benzamidine hydrochloride

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## Introduction

Welcome to the technical support guide for **2-Chloro-6-methyl-benzamidine hydrochloride**. This document is designed for researchers, scientists, and drug development professionals to provide field-proven insights and troubleshooting strategies for optimizing the use of this compound in your experiments.

**2-Chloro-6-methyl-benzamidine hydrochloride** is a substituted benzamidine derivative. Structurally, the N-(2-chloro-6-methyl-phenyl) moiety is a key pharmacophore present in potent kinase inhibitors, most notably Dasatinib (BMS-354825), a dual Src/Abl kinase inhibitor.<sup>[1][2]</sup> This structural alert suggests that a primary application for this compound is likely in the investigation of protein kinase inhibition, a critical area in oncology and cell signaling research. <sup>[3][4]</sup> Additionally, the benzamidine core itself is a well-established reversible inhibitor of serine proteases, making this compound potentially useful in biochemical assays where protease activity must be controlled.<sup>[5]</sup>

This guide provides a comprehensive framework for handling, troubleshooting, and systematically determining the optimal concentration of **2-Chloro-6-methyl-benzamidine hydrochloride** for your specific experimental system.

## Section 1: Frequently Asked Questions (FAQs)

This section addresses common initial questions regarding the handling, storage, and preparation of **2-Chloro-6-methyl-benzamidine hydrochloride**.

**Q1:** How should I store the lyophilized powder and its stock solutions?

**A1:**

- Lyophilized Powder: Upon receipt, store the vial desiccated at 2-8°C for short-term storage. For long-term stability, storing at -20°C is recommended. Protect from light and moisture.
- Stock Solutions: Prepare high-concentration stock solutions in a suitable organic solvent like DMSO.<sup>[1]</sup> Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to compound degradation.<sup>[6]</sup> Store these aliquots tightly sealed at -80°C for maximum stability. We do not recommend storing aqueous solutions for more than one day.<sup>[7]</sup>

**Q2:** How do I reconstitute the compound and prepare a stock solution?

**A2:** Reconstitution requires careful selection of a solvent in which the compound is highly soluble. For benzamidine derivatives, Dimethyl Sulfoxide (DMSO) is a common and effective choice.<sup>[7]</sup>

Protocol for Reconstituting to a 10 mM Stock Solution:

- Determine Mass: The molecular weight of **2-Chloro-6-methyl-benzamidine hydrochloride** (C8H9ClN2.HCl) is 205.09 g/mol .
- Calculate Volume: To prepare a 10 mM stock, use the following formula: Volume (L) = Mass (g) / (Molecular Weight ( g/mol ) \* Molarity (mol/L)) For 1 mg of powder: Volume (μL) = (0.001 g / 205.09 g/mol) / 0.010 mol/L \* 1,000,000 μL/L ≈ 487.6 μL.

- Reconstitution: Add the calculated volume of anhydrous, high-purity DMSO to the vial.[\[6\]](#)  
Vortex gently until the powder is completely dissolved. Visually inspect for any particulates.

Q3: What is the solubility of this compound?

A3: Specific solubility data for **2-Chloro-6-methyl-benzamidine hydrochloride** is not widely published. However, we can infer its likely characteristics from structurally similar benzamidine hydrochlorides. As a hydrochloride salt, it is expected to have better aqueous solubility than its free base form.[\[8\]](#)

Solvent	Benzamidine hydrochloride (Analog)	Expected Behavior for Target Compound
DMSO	~25 mg/mL <a href="#">[7]</a>	High solubility, suitable for high-concentration stocks.
Ethanol	~10 mg/mL <a href="#">[7]</a>	Moderate solubility.
PBS (pH 7.2)	~3 mg/mL <a href="#">[7]</a>	Limited solubility; precipitation may occur upon dilution from stock.
Water	Soluble, 50 mg/mL with heating <a href="#">[2]</a>	Moderate solubility, but solutions are less stable. <a href="#">[2]</a>

Table 1: Solubility data for the

analogous compound

Benzamidine hydrochloride,

which can serve as a guide for

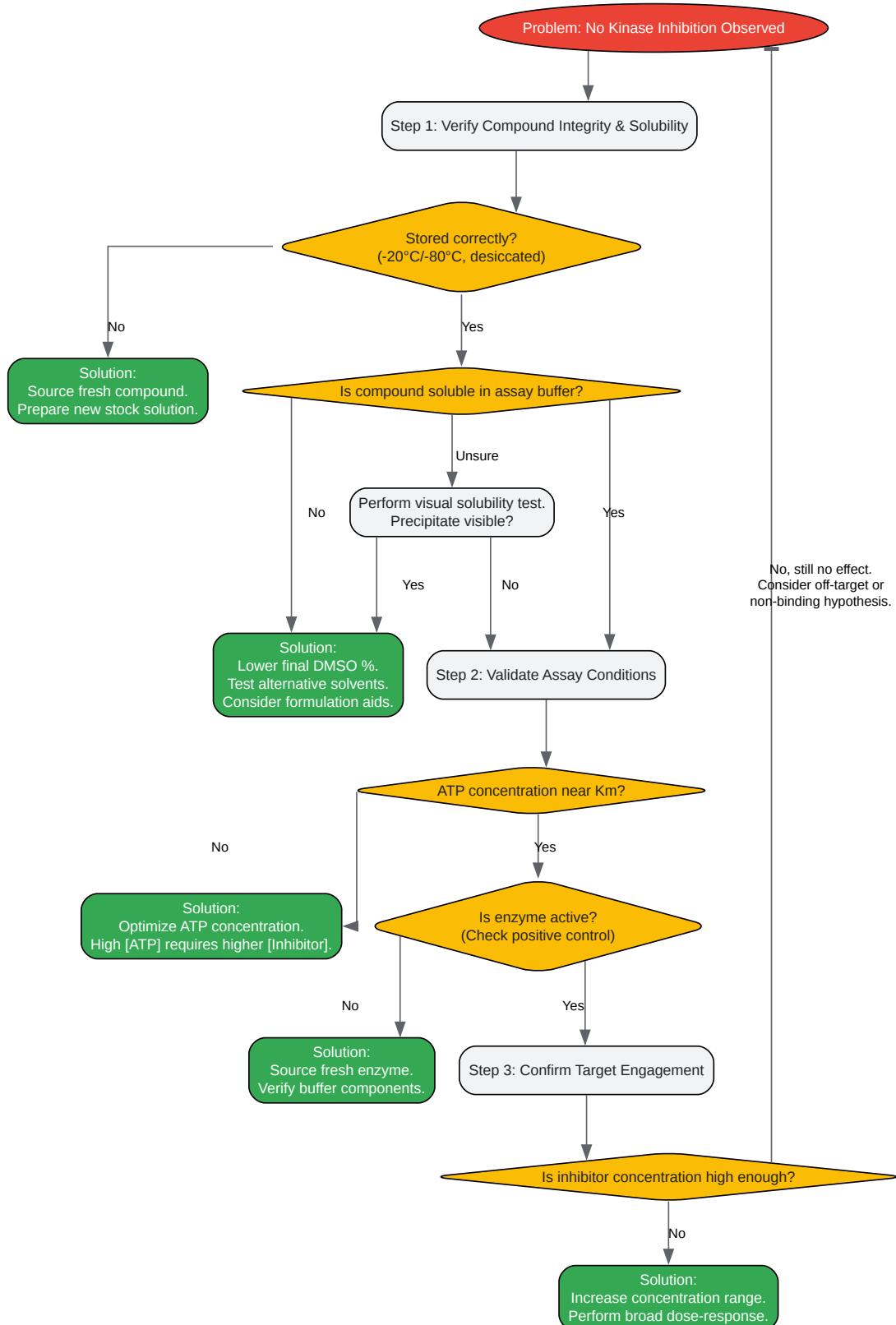
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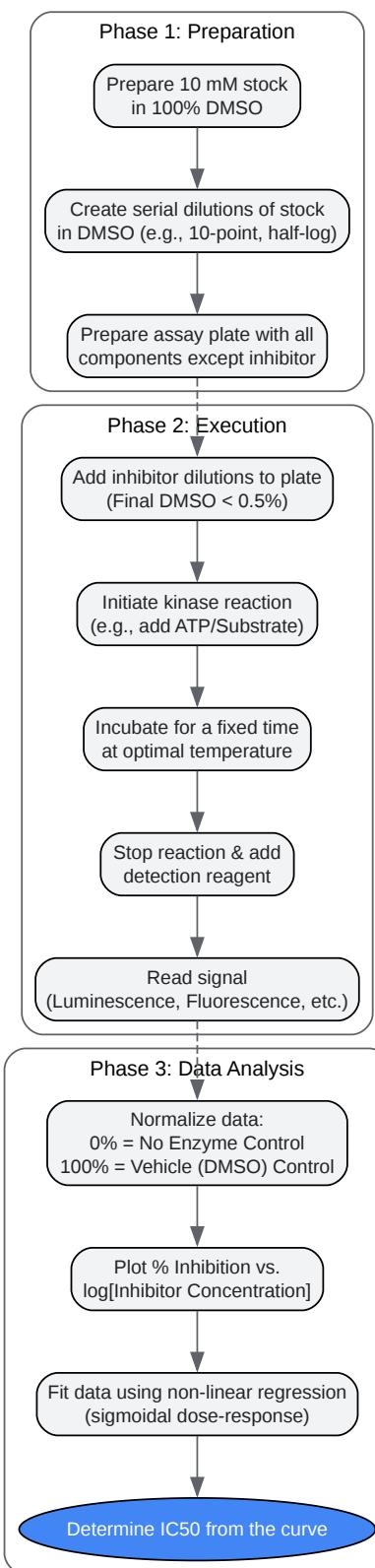
Q4: What are the primary safety precautions when handling this compound?

A4: Until comprehensive toxicological data is available, this compound should be handled as potentially hazardous.[\[7\]](#) Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid inhalation of the powder by handling it in a chemical fume hood.[\[6\]](#) In case of contact with skin or eyes, rinse immediately and thoroughly with water.

## Section 2: Troubleshooting Guide for Kinase Assays

This section provides a systematic approach to resolving common issues encountered when using **2-Chloro-6-methyl-benzamidine hydrochloride**, particularly in the context of kinase inhibition assays.



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